

Application Notes and Protocols for Developing Assays with 4-Phenylazepan-4-ol

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Compound of Interest

Compound Name: 4-Phenylazepan-4-ol

Cat. No.: B11720350

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Introduction

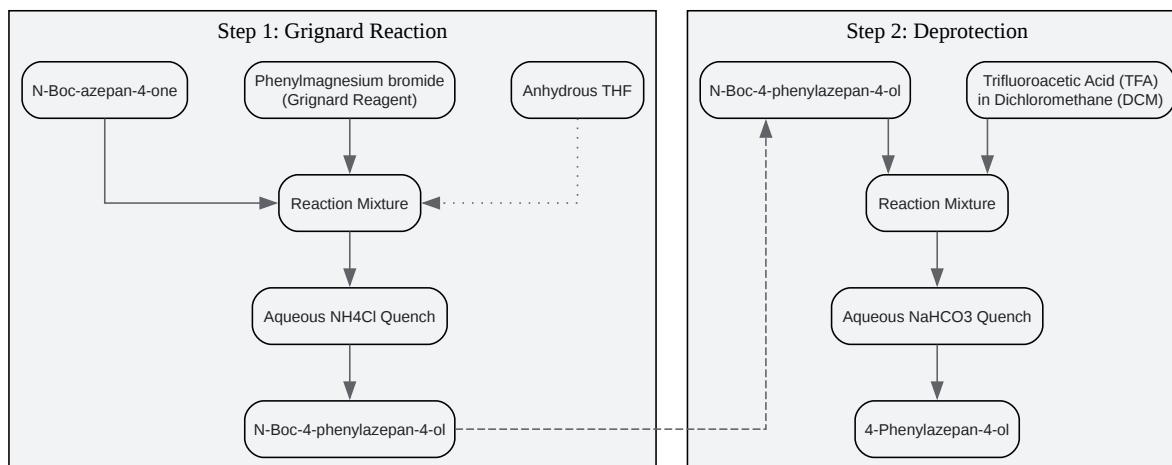
4-Phenylazepan-4-ol is a synthetic small molecule belonging to the azepane class of compounds. Its structural similarity to known pharmacologically active agents, particularly those targeting G-protein coupled receptors (GPCRs), suggests its potential as a novel therapeutic agent. Specifically, its close resemblance to 4-hydroxy-4-phenylpiperidine derivatives indicates that the nociceptin opioid peptide (NOP) receptor, a key player in pain modulation and other neurological functions, is a probable biological target.

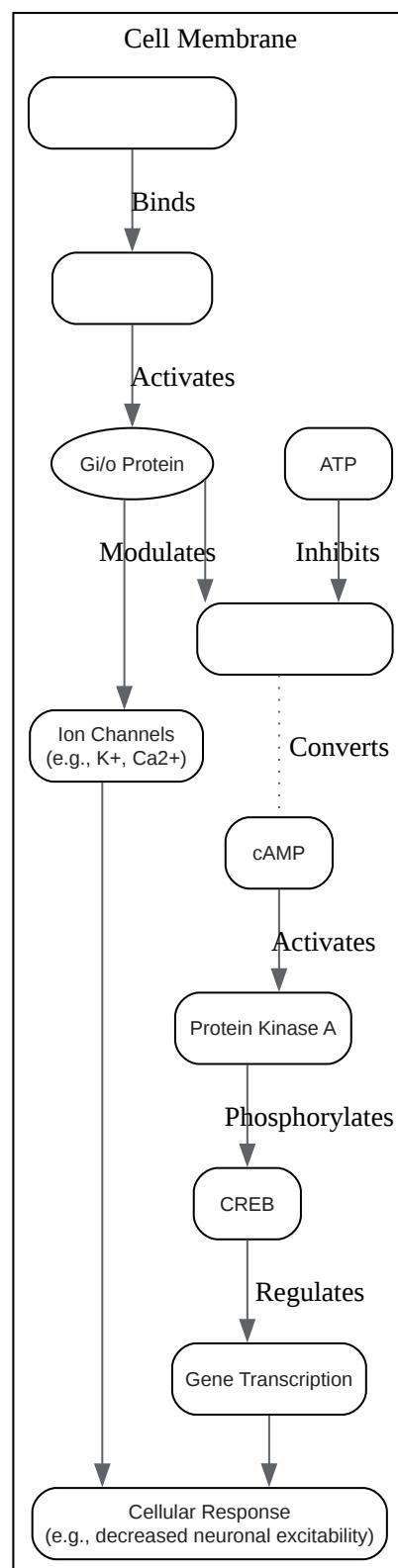
These application notes provide a comprehensive guide for the synthesis and initial characterization of **4-Phenylazepan-4-ol**. The protocols detailed below outline a plausible synthetic route and a suite of in vitro assays to determine its binding affinity and functional activity at the NOP receptor. This document is intended to facilitate further research and drug discovery efforts centered on this promising compound.

Chemical Synthesis of 4-Phenylazepan-4-ol

The synthesis of **4-Phenylazepan-4-ol** can be achieved through a two-step process involving a Grignard reaction with a protected azepane precursor, followed by deprotection.

Experimental Workflow for the Synthesis of **4-Phenylazepan-4-ol**



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